

Technical Support Center: Synthesis of 3-Amino-5-bromopyridin-4-ol

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Compound of Interest

Compound Name: 3-Amino-5-bromopyridin-4-ol

Cat. No.: B3021550

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Welcome to the technical support center for the synthesis of **3-Amino-5-bromopyridin-4-ol** (CAS 101084-20-2). This guide is designed for researchers, chemists, and drug development professionals to navigate the complexities of this synthesis, improve reaction yields, and troubleshoot common experimental hurdles. The insights provided herein are based on established principles of heterocyclic chemistry and field-proven optimization strategies for analogous pyridine derivatives.

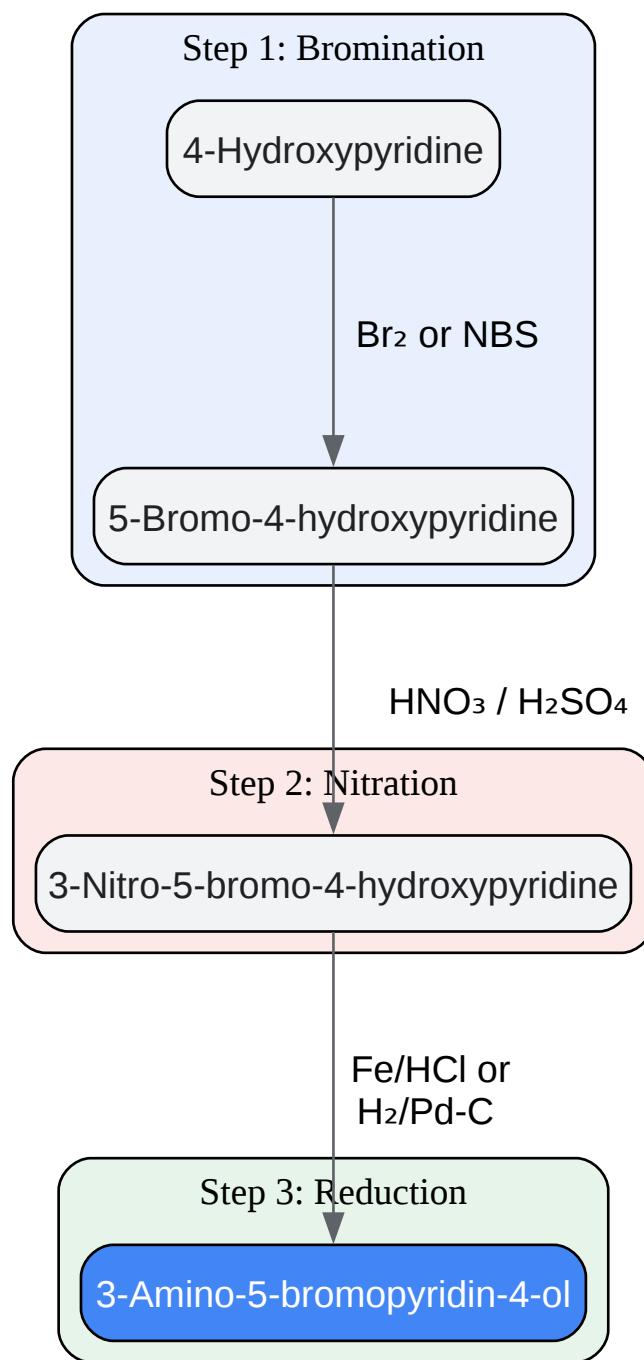
Introduction to the Synthesis

3-Amino-5-bromopyridin-4-ol is a valuable substituted pyridine intermediate in medicinal chemistry and materials science.^{[1][2]} Its synthesis, while not extensively documented in readily available literature, can be logically approached through a multi-step pathway starting from 4-hydroxypyridine. The proposed synthetic route involves electrophilic substitution reactions—bromination and nitration—followed by a final reduction step. The pyridin-4-ol core exists in tautomeric equilibrium with its pyridone form, which significantly influences the regioselectivity of these substitutions.

This guide will address potential issues at each critical stage of this proposed synthesis.

Proposed Synthetic Pathway

The logical pathway to synthesize **3-Amino-5-bromopyridin-4-ol** involves three key transformations. Understanding this workflow is crucial for effective troubleshooting.



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References

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